

MeDeMo Performance Benchmarking: A Comparative Analysis for Drug Discovery

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Compound of Interest

Compound Name: Medemo
CAS No.: 20820-80-8
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In the rapidly evolving landscape of computational drug discovery, researchers and scientists require robust software solutions that offer both high performance and accuracy. This guide provides a comprehensive performance benchmark of "**MeDeMo**," a hypothetical molecular dynamics software, against leading alternatives in the field: GROMACS, AMBER, and NAMD. The following sections present quantitative performance data, detailed experimental protocols for reproducibility, and visual workflows to elucidate key processes in computational drug design.

Performance Benchmarks

The performance of molecular dynamics software is a critical factor for researchers, as it directly impacts the throughput of simulations and the feasibility of large-scale virtual screening campaigns. The following tables summarize the performance of GROMACS, AMBER, and NAMD across various standard molecular dynamics benchmarks. Performance is measured in nanoseconds of simulation per day (ns/day), where a higher value indicates better performance.

Table 1: Performance on Dihydrofolate Reductase (DHFR) Benchmark (23,558 atoms)

GPU	GROMACS 2021 (ns/day)	AMBER 18 (pmemd.cuda) (ns/day)	NAMD 2.14 (ns/day)
NVIDIA A100	185[1]	657[2]	-
NVIDIA V100	-	-	7.48[3]
RTX 2080 Ti	176[1]	-	-

Note: Direct "apples-to-apples" comparisons are challenging due to variations in benchmark conditions and software versions across different studies. The data presented is compiled from various sources to provide a general performance overview.

Table 2: Performance on Satellite Tobacco Mosaic Virus (STMV) Benchmark (~1 million atoms)

GPU	GROMACS 2022 (ns/day)	AMBER 24 (pmemd.cuda) (ns/day)	NAMD 3.0alpha (ns/day)
NVIDIA H100	145[4]	-	-
NVIDIA A100	-	-	-
NVIDIA GH200	100[4]	-	-

Table 3: Performance on Factor IX Benchmark (~91,000 atoms)

GPU	GROMACS (ns/day)	AMBER 18 (pmemd.cuda) (ns/day)	NAMD (ns/day)
NVIDIA A100	-	-	-
GTX 1080 Ti	-	100[2]	-

Experimental Protocols

To ensure the reproducibility of the presented benchmarks, this section details the experimental protocols used for performance evaluation. These protocols are based on common practices in the field and can be adapted for benchmarking **MeDeMo** or other molecular dynamics software.

Benchmark System: Dihydrofolate Reductase (DHFR) in explicit solvent.

- System Size: Approximately 23,558 atoms.[\[2\]](#)
- Force Field: AMBER ff19SB for the protein and OPC for the water model.[\[5\]](#)
- Ensemble: NVT (constant Number of particles, Volume, and Temperature).

Simulation Parameters:

- Integration Timestep: 2 femtoseconds (fs).
- Temperature: 300 K, maintained using a Langevin thermostat.
- Pressure: 1 atm (for NPT simulations), maintained using a Berendsen barostat.
- Cutoff for non-bonded interactions: 1.2 nm.
- Long-range electrostatics: Particle Mesh Ewald (PME).
- Constraints: All bonds involving hydrogen atoms were constrained using the LINCS algorithm (for GROMACS) or SHAKE algorithm (for AMBER and NAMD).

Hardware and Software:

- CPU: Intel Xeon or AMD EPYC processors.
- GPU: NVIDIA A100, V100, or RTX series GPUs.
- Software Versions: GROMACS 2021/2022, AMBER 18/24, NAMD 2.14/3.0alpha.

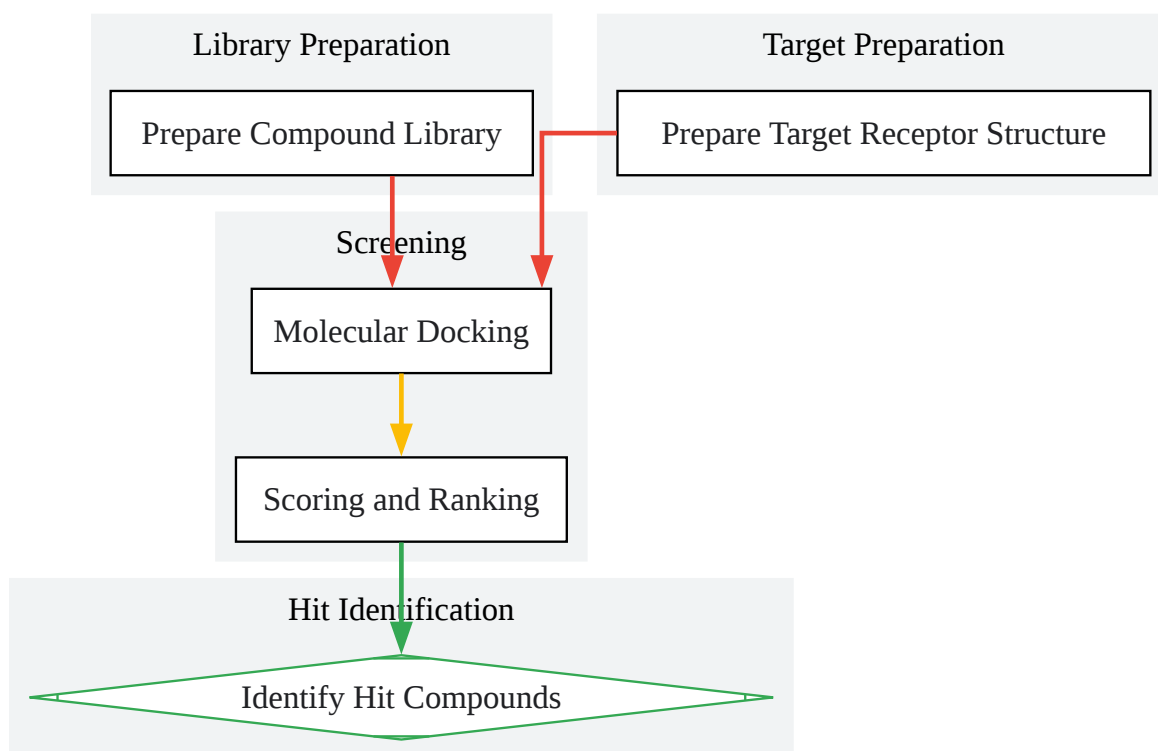
Key Workflows in Computational Drug Discovery

To provide a clearer understanding of the practical applications of molecular dynamics software, this section visualizes two critical workflows in drug discovery: Virtual Screening and

Binding Free Energy Calculation.

Virtual Screening Workflow

Virtual screening is a computational technique used to search large libraries of small molecules to identify those that are most likely to bind to a drug target.

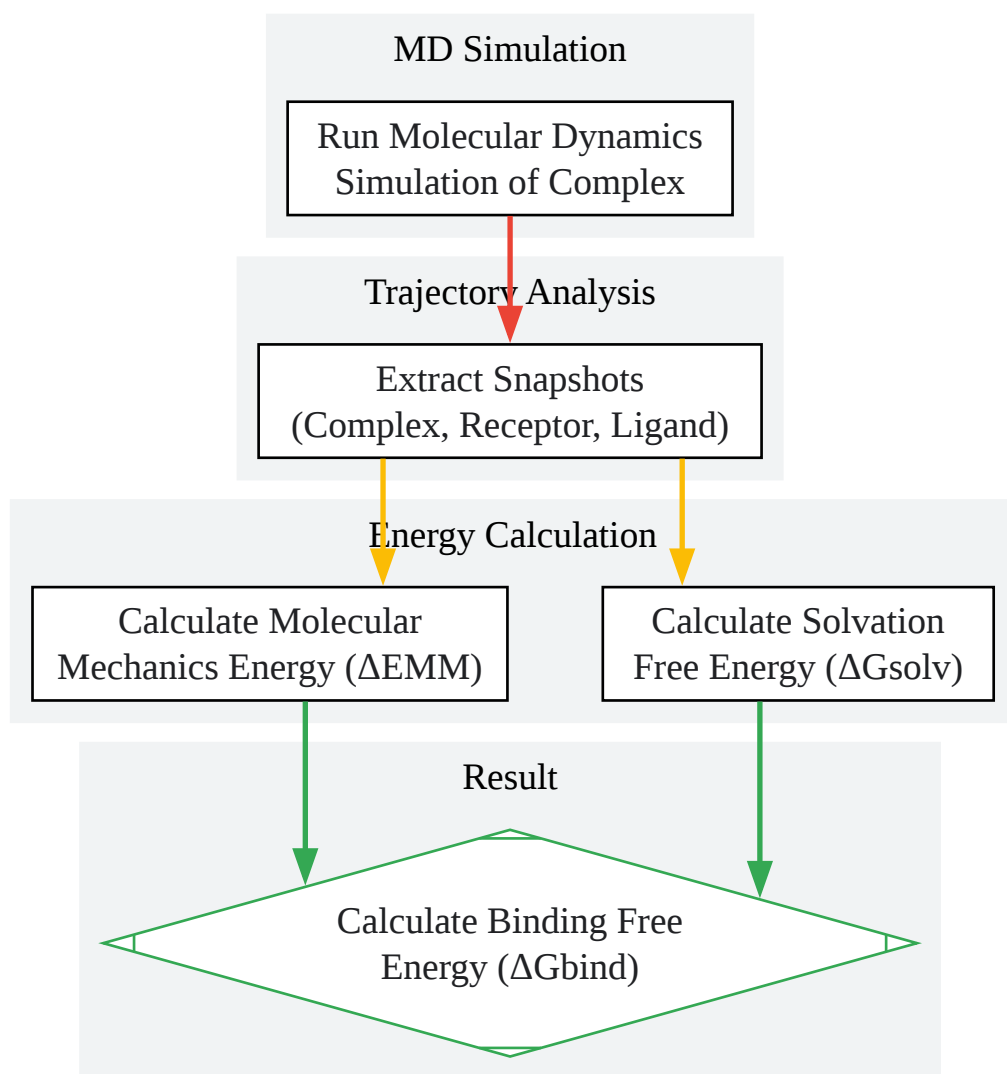


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A typical virtual screening workflow.

Binding Free Energy Calculation Workflow

Calculating the binding free energy is crucial for accurately predicting the affinity of a ligand for its target protein. The Molecular Mechanics/Poisson-Boltzmann Surface Area (MM/PBSA) method is a popular approach for this calculation.



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